

Application Notes and Protocols for Induction of Hypothyroidism in Mice using Iodothiouracil

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Compound of Interest

Compound Name: Iodothiouracil

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Introduction

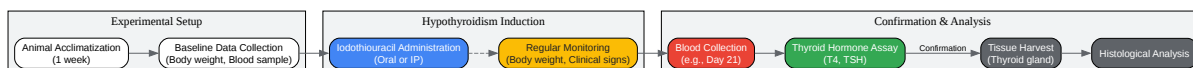
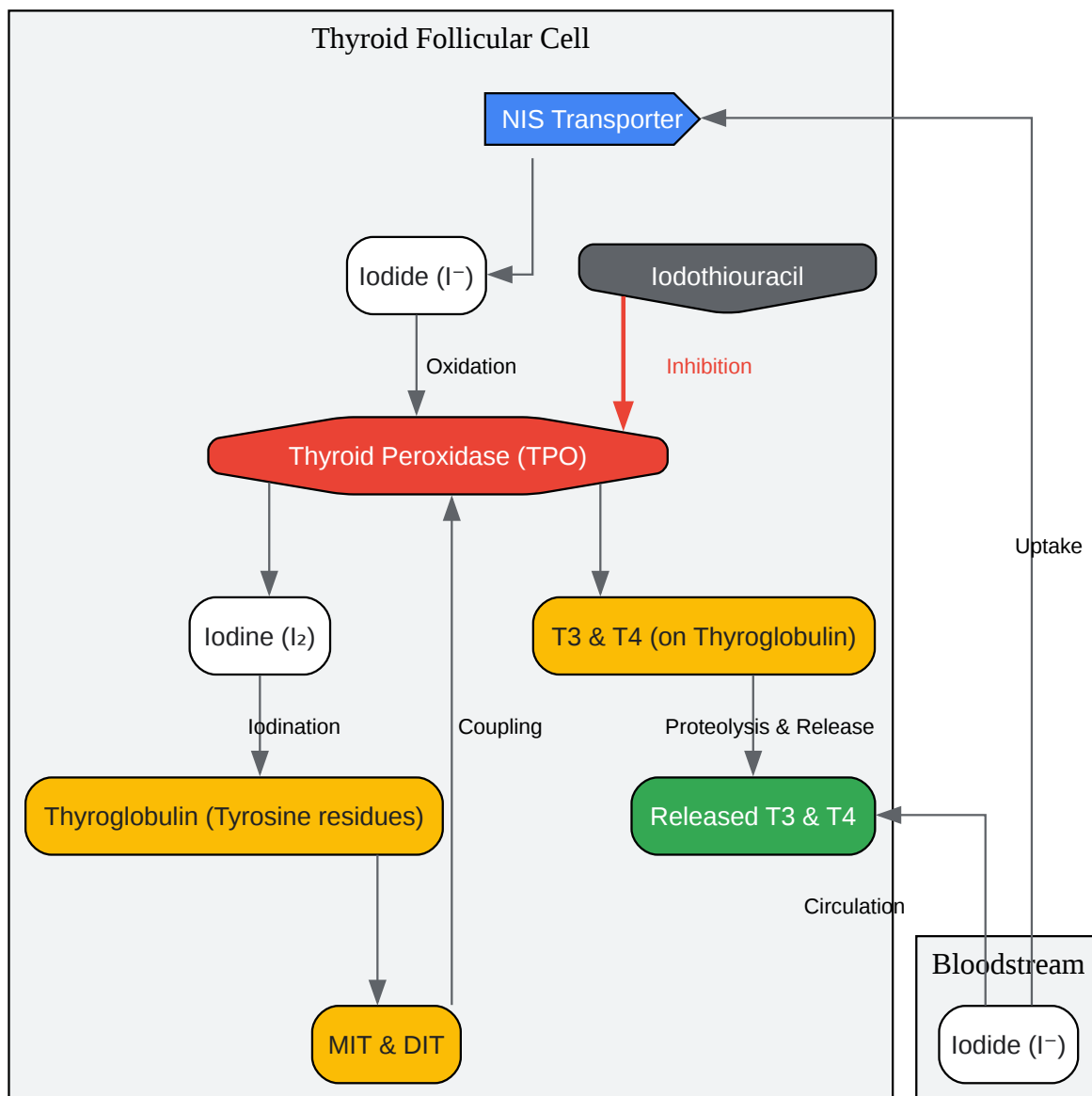
These application notes provide a comprehensive guide for inducing hypothyroidism in mouse models using **iodothiouracil**. It is important to note that specific literature on the use of **iodothiouracil** for this purpose is limited. Therefore, the protocols and data presented here are largely adapted from established methods utilizing the closely related and well-studied thiouracil derivative, propylthiouracil (PTU).^{[1][2]} Thiouracil compounds are potent antithyroid agents that function by inhibiting thyroid peroxidase (TPO), a key enzyme in the synthesis of thyroid hormones.^{[3][4][5]} This inhibition leads to a hypothyroid state, creating valuable models for studying thyroid-related pathologies and evaluating potential therapeutics.

Mechanism of Action

Iodothiouracil, like other thioureydene drugs, induces hypothyroidism by inhibiting the action of thyroid peroxidase (TPO).^{[3][6][7]} TPO is a crucial enzyme located in the apical membrane of thyroid follicular cells that catalyzes two essential steps in thyroid hormone synthesis: the oxidation of iodide (I^-) to iodine (I_2), and the subsequent iodination of tyrosine residues on the thyroglobulin protein.^{[4][5]} By inhibiting TPO, **iodothiouracil** effectively blocks the production of thyroxine (T4) and triiodothyronine (T3), leading to a gradual depletion of circulating thyroid hormones and the development of a hypothyroid state.^{[4][5]}

Signaling Pathway of Thiouracil Derivatives

The following diagram illustrates the mechanism by which thiouracil derivatives, including **iodothiouracil**, inhibit thyroid hormone synthesis.



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